

efficacy 3,3'-methylenebis[5-methyloxazolidine] vs traditional preservatives

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Compound Focus: Oxazolidine, 3,3'-methylenebis[5-methyl-

CAS No.: 66204-44-2

Cat. No.: S604777

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Chemical Profile and Efficacy Comparison

The following tables summarize the core properties and efficacy of MBO alongside common traditional preservative classes.

Table 1: Basic Properties and Regulatory Status

Preservative	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Regulatory Note
3,3'-Methylenebis[5-methyloxazolidine] (MBO)	66204-44-2 [1]	C9H18N2O2 [1]	186.25 [1]	Registered under REACH ($\geq 1,000$ to $< 10,000$ tonnes per annum) [1].
Parabens (e.g., Methylparaben)	-	-	-	Considered safe within limits by some regulators; requires warning labels under California Prop 65 for reproductive toxicity [2].
MCI/MI	-	-	-	Use is increasingly restricted, especially in leave-on

Preservative	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Regulatory Note
				products, due to skin sensitization [2].
DMDM Hydantoin	-	-	-	Raises safety concerns as a formaldehyde releaser; being phased out of many cosmetics [2].

Table 2: Antimicrobial Efficacy and Functional Properties

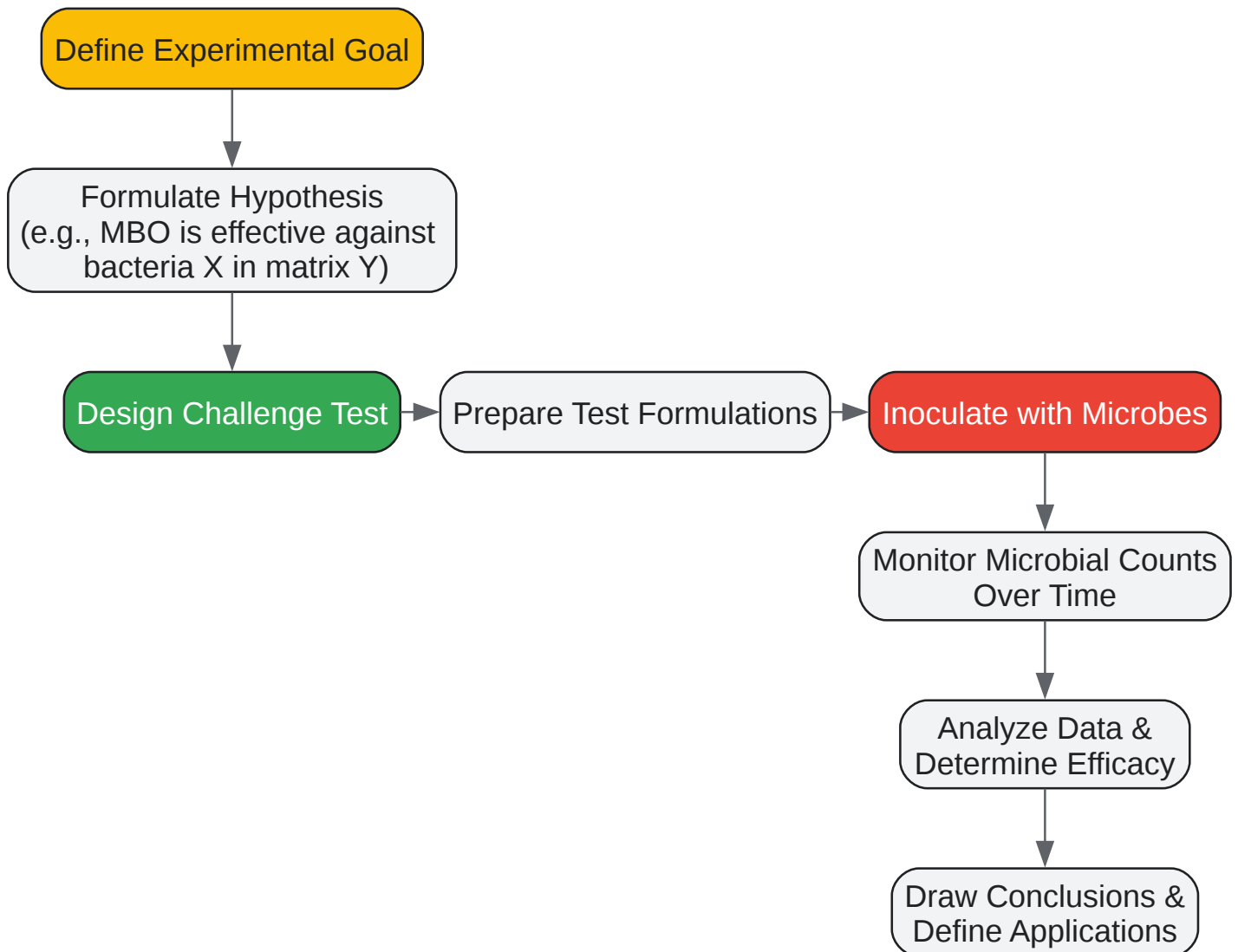
Preservative	Mechanism of Action	Spectrum of Activity	Key Efficacy Data / Context	pH Stability	Common Applications
MBO	Formaldehyde releaser [1]; also acts as a hydrogen sulfide (H ₂ S) scavenger [1].	Broad-spectrum: strong bactericidal, fungicidal; inhibits yeast and algae [1].	Proven highly effective against a wide variety of bacteria in metalworking fluids [1]. 30mL of 90% solution caused severe human toxicity [3].	Stable over a wide pH range and at high temperatures (up to 186°C) [1].	Metalworking fluids, water-based paints, oil & gas processing (H ₂ S scavenger) [1].
Parabens	Disruption of microbial enzyme systems [4].	Broad-spectrum: effective against mold, yeast, and bacteria [2].	Long history of effective use at low concentrations [2].	Effective across a wide pH range [2].	Cosmetics, food industry, pharmaceuticals [2].

Preservative	Mechanism of Action	Spectrum of Activity	Key Efficacy Data / Context	pH Stability	Common Applications
MCI/MI	Disruption of microbial cell membranes [4].	Broad-spectrum: potent against bacteria and fungi [2].	Highly effective in water-based formulations [2].	-	Rinse-off and leave-on cosmetics [2].
DMDM Hydantoin	Formaldehyde releaser [2] [4].	Broad-spectrum: effective against bacteria and fungi [2].	-	-	Hair care, personal care products [2].
Phenoxyethanol	Denatures microbial proteins [4].	Primarily bactericidal [4].	An industry staple, often used in blends [2].	-	Cosmetic preservation [2].

Experimental and Mechanistic Insights

Mechanism of Action and Workflow MBO's primary biocidal action comes from its ability to slowly decompose in aqueous solutions to release formaldehyde, a potent antimicrobial agent [1] [3]. Formaldehyde acts by alkylating proteins and nucleic acids in microbial cells, leading to cell death [3]. Additionally, MBO possesses anti-corrosive properties and can specifically scavenge hydrogen sulfide in process streams, which is a key differentiator from many other preservatives [1].

The diagram below illustrates the experimental workflow for evaluating a preservative like MBO, from hypothesis to application, which is critical for R&D professionals.



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Key Experimental Protocol: Microbial Challenge Test The efficacy of preservatives in a formulation is typically validated using a **Microbial Challenge Test** (Preservative Efficacy Test or PET) [4]. The general methodology is as follows:

- **Principle:** A defined quantity of microorganisms is introduced to the product, and the reduction in microbial count is measured over time to evaluate the antimicrobial effect of the preservative system [4].
- **Key Steps:**
 - **Inoculation:** The product is challenged with a standardized inoculum of bacteria (e.g., *Pseudomonas aeruginosa*, *Staphylococcus aureus*) and fungi (e.g., *Candida albicans*, *Aspergillus brasiliensis*).

- **Incubation and Sampling:** The inoculated product is stored under defined conditions. Samples are taken at predetermined time intervals (e.g., 0, 1, 2, 7, 14, 28 days).
- **Enumeration:** Each sample is plated on appropriate culture media, and the number of surviving microorganisms is counted (Colony Forming Units per mL or gram).
- **Analysis:** The log reduction in microbial count at each time point is calculated. Criteria for an effective preservative system often require a certain log reduction (e.g., 3-log for bacteria) within a specified timeframe.

Critical Safety and Handling Notes

For researchers and professionals, understanding the toxicological profile is paramount.

- **Human Toxicity:** MBO is a hazardous substance. An accidental ingestion of 30 mL of a 90% MBO solution led to a severe poisoning case, causing massive upper gastrointestinal and respiratory tract corrosion, metabolic acidosis, and refractory hypotension, requiring intensive care [3].
- **Decomposition and Formaldehyde Release:** The toxicity is largely attributed to MBO's decomposition into formaldehyde and 1-aminopropan-2-ol in aqueous environments [1] [3]. Formaldehyde is a known irritant and potential carcinogen at high exposures [2].
- **Safe Handling:** First aid measures for skin contact include immediate washing with plenty of water and soap. Contaminated clothing and shoes should be removed. In case of eye contact, immediate rinsing with plenty of water for at least 15 minutes is required, and a physician should be called [1].

Summary and Key Differentiators

- **MBO's Niche:** MBO is a highly effective, broad-spectrum formaldehyde-releasing biocide valued in **industrial applications** like metalworking fluids and oilfield operations, where its stability at high temperatures and pH, along with its H₂S scavenging ability, are distinct advantages [1].
- **Contrast with Traditional Preservatives:** While traditional preservatives like parabens and MCI/MI are also broad-spectrum, they are primarily used in **cosmetics and personal care**. The industry is shifting away from some traditional options due to consumer safety concerns and regulations, even though their efficacy is well-established [2] [4].
- **Critical Consideration - Safety:** The primary differentiator for MBO in the context of your target audience (drug development) is its **significant toxicity profile** [3]. This makes it unsuitable for consumer-facing products like pharmaceuticals for topical or internal use but does not preclude its use in controlled industrial process environments.

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